

N-Methylbenzo[d]oxazol-2-amine: A Technical Guide to its Anthelmintic Properties

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Compound of Interest

Compound Name: *N-Methylbenzo[d]oxazol-2-amine*

Cat. No.: B034686

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Abstract

N-Methylbenzo[d]oxazol-2-amine has emerged as a promising anthelmintic agent with significant potency against a range of helminths, coupled with a favorable safety profile. This technical guide provides an in-depth overview of its anthelmintic activity, mechanism of action, toxicity, and synthesis. The information is compiled from recent scientific literature to support further research and development of this compound as a potential therapeutic.

Anthelmintic Efficacy and Spectrum of Activity

N-Methylbenzo[d]oxazol-2-amine has demonstrated significant efficacy against various nematodes, including *Trichinella spiralis*, *Caenorhabditis elegans*, and *Gnathostoma spinigerum*. Its potency is comparable to the commercially available anthelmintic drug, albendazole.

Quantitative In Vitro and In Vivo Data

The following table summarizes the key quantitative data on the anthelmintic activity and safety profile of **N-Methylbenzo[d]oxazol-2-amine**.

Parameter	Species/Cell Line	Value	Reference
In Vitro Efficacy			
EC50	Caenorhabditis elegans	5.77 μ M	[1]
EC50	Trichinella spiralis (muscle stage)	3.8 μ M	[1]
Potency	Gnathostoma spinigerum	Comparable to Albendazole	[2][3]
In Vivo Efficacy			
Worm Burden Reduction	Trichinella spiralis (in mice)	49% at 250 mg/kg	[4]
Toxicity Profile			
Cytotoxicity	HEK293 (human cell line)	~10 times lower than Albendazole	[2][3]
Acute Oral Toxicity (LD50)	Rats	> 2000 mg/kg	[4]

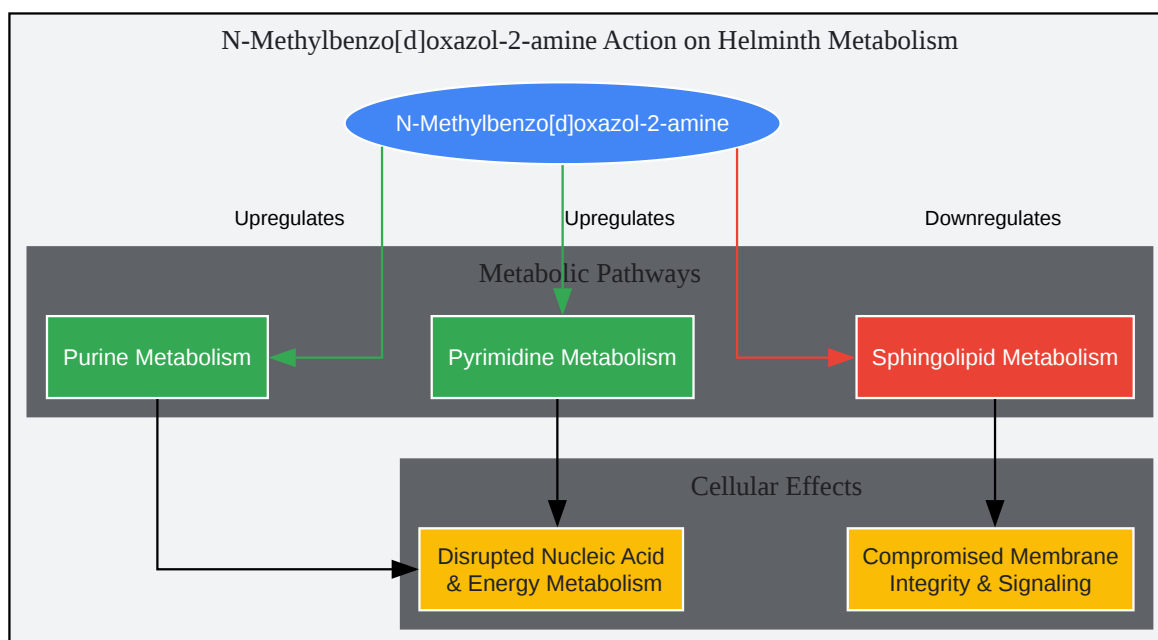
Mechanism of Action

Metabolomic studies on *Trichinella spiralis* adult worms have elucidated the primary mechanism of action of **N-Methylbenzo[d]oxazol-2-amine**. Unlike benzimidazoles, which target tubulin polymerization, this compound disrupts critical metabolic pathways within the parasite.[4]

The key metabolic alterations induced by **N-Methylbenzo[d]oxazol-2-amine** are:

- Upregulation of Purine and Pyrimidine Metabolism: This suggests an interference with the parasite's nucleic acid synthesis and energy metabolism.[4]
- Downregulation of Sphingolipid Metabolism: This likely affects the integrity of the parasite's cell membranes and signaling pathways.[4]

Molecular docking analyses have indicated that **N-Methylbenzo[d]oxazol-2-amine** does not primarily target the tubulin beta chain or glutamate-gated channels, further distinguishing its mechanism from that of many existing anthelmintics.[4]



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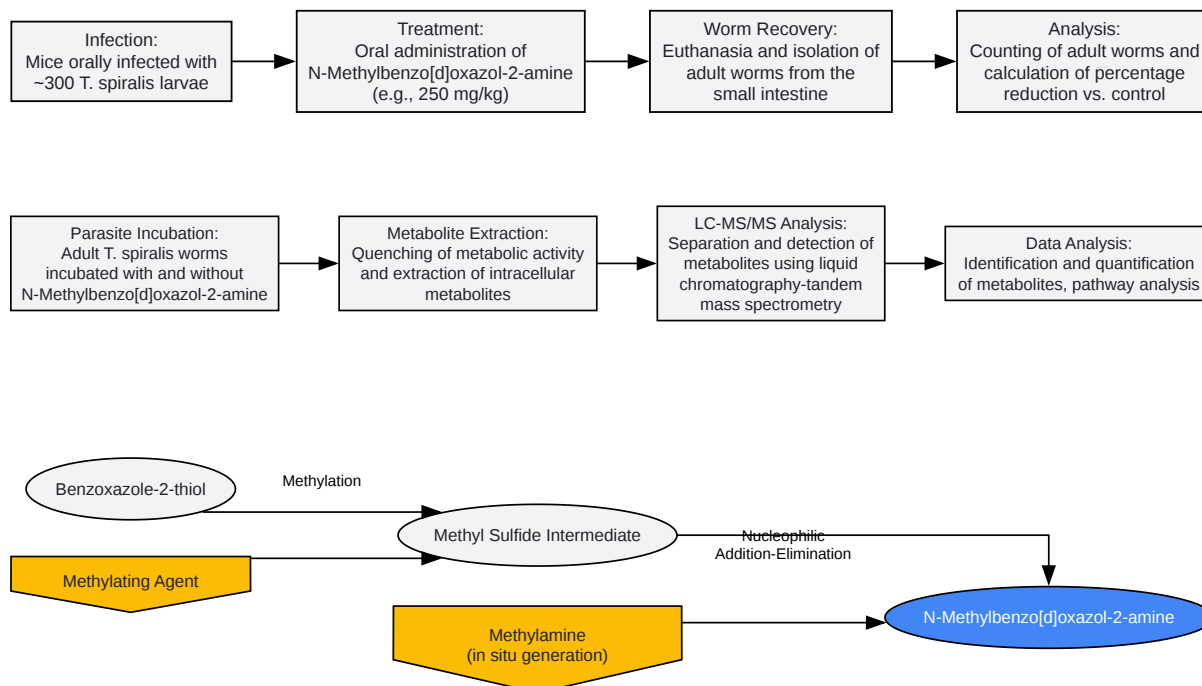
Caption: Proposed mechanism of action of **N-Methylbenzo[d]oxazol-2-amine**.

Experimental Protocols

The following sections provide an overview of the methodologies employed in the evaluation of **N-Methylbenzo[d]oxazol-2-amine**. Note: Specific details from the original studies may not be fully available in the public domain; therefore, these protocols are presented as representative examples.

In Vivo Anthelmintic Activity Assay (*Trichinella spiralis* in mice)

This protocol outlines a general procedure for assessing the in vivo efficacy of an anthelmintic compound against *T. spiralis* in a murine model.



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